

In-Depth Technical Guide: Chemical Properties of 1,1-Dimethyl-4-acetylpiperazinium Iodide

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Compound of Interest

Compound Name: 1,1-Dimethyl-4-acetylpiperazinium iodide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the core chemical and biological properties of **1,1-Dimethyl-4-acetylpiperazinium iodide**, a quaternary ammonium salt and a notable nicotinic acetylcholine receptor (nAChR) agonist. This document consolidates available data on its chemical structure, physical properties, and biological activity, with a focus on its interaction with nAChRs. Detailed experimental protocols for its synthesis are provided, alongside visualizations of the synthetic workflow and its proposed mechanism of action at the cellular level. This guide is intended to serve as a valuable resource for researchers and professionals engaged in neuroscience, pharmacology, and drug development.

Chemical Identity and Properties

1,1-Dimethyl-4-acetylpiperazinium iodide, also referred to in the literature as N1-acetyl-N4-dimethyl-piperazinium iodide (ADMP), is a piperazine derivative with a positively charged quaternary ammonium center counterbalanced by an iodide anion. Its structural similarity to the endogenous neurotransmitter acetylcholine allows it to function as an agonist at nicotinic acetylcholine receptors.

Table 1: Chemical and Physical Properties of **1,1-Dimethyl-4-acetylpiperazinium Iodide**

Property	Value	Reference
IUPAC Name	1-acetyl-4,4-dimethylpiperazin-1-ium iodide	N/A
Synonyms	1,1-Dimethyl-4-acetylpiperazinium iodide, N1-acetyl-N4-dimethyl-piperazinium iodide (ADMP)	[1]
CAS Number	75667-84-4	[2]
Molecular Formula	C ₈ H ₁₇ IN ₂ O	[2]
Molecular Weight	284.14 g/mol	[3]
Appearance	Crystalline solid	[4]
Melting Point	Not explicitly reported in the literature.	N/A
Boiling Point	Not applicable (decomposes)	N/A
Solubility	Soluble in water to 100 mM	[4]
Storage Temperature	-20°C	[2]

Table 2: Spectroscopic Data (Expected)

Spectroscopy	Expected Chemical Shifts (δ , ppm)
¹ H NMR	~3.0-3.5 ppm: Singlet, corresponding to the two equivalent methyl groups on the quaternary nitrogen. Downfield region: Multiplets for the two methylene groups adjacent to the quaternary nitrogen. Upfield region: Multiplets for the two methylene groups adjacent to the acetylated nitrogen.

Synthesis of 1,1-Dimethyl-4-acetylpiperazinium Iodide

The synthesis of **1,1-Dimethyl-4-acetylpiperazinium iodide** can be achieved through the quaternization of 1-acetylpiperazine with methyl iodide.

Experimental Protocol

The following protocol is based on the synthesis of analogous piperazinium compounds[1]:

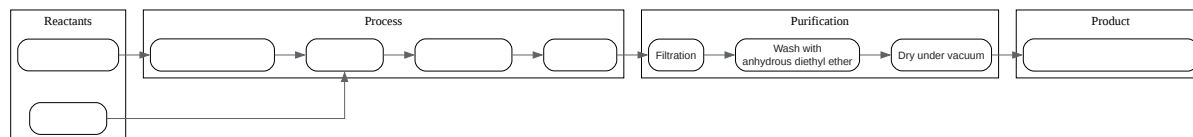
Materials:

- 1-acetylpiperazine
- Methyl iodide (CH_3I)
- Anhydrous diethyl ether ($(\text{C}_2\text{H}_5)_2\text{O}$)

Procedure:

- A solution of 1-acetylpiperazine in anhydrous diethyl ether is prepared in a suitable reaction vessel.
- An excess of methyl iodide is added to the solution.
- The reaction mixture is stirred at room temperature.
- The reaction is monitored for the formation of a precipitate.
- Upon completion, the resulting white crystalline solid (**1,1-Dimethyl-4-acetylpiperazinium iodide**) is collected by filtration.
- The collected solid is washed with anhydrous diethyl ether to remove any unreacted starting materials.
- The final product is dried under vacuum.

Synthesis Workflow



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Caption: Synthesis workflow for **1,1-Dimethyl-4-acetylpiperazinium iodide**.

Biological Activity and Mechanism of Action

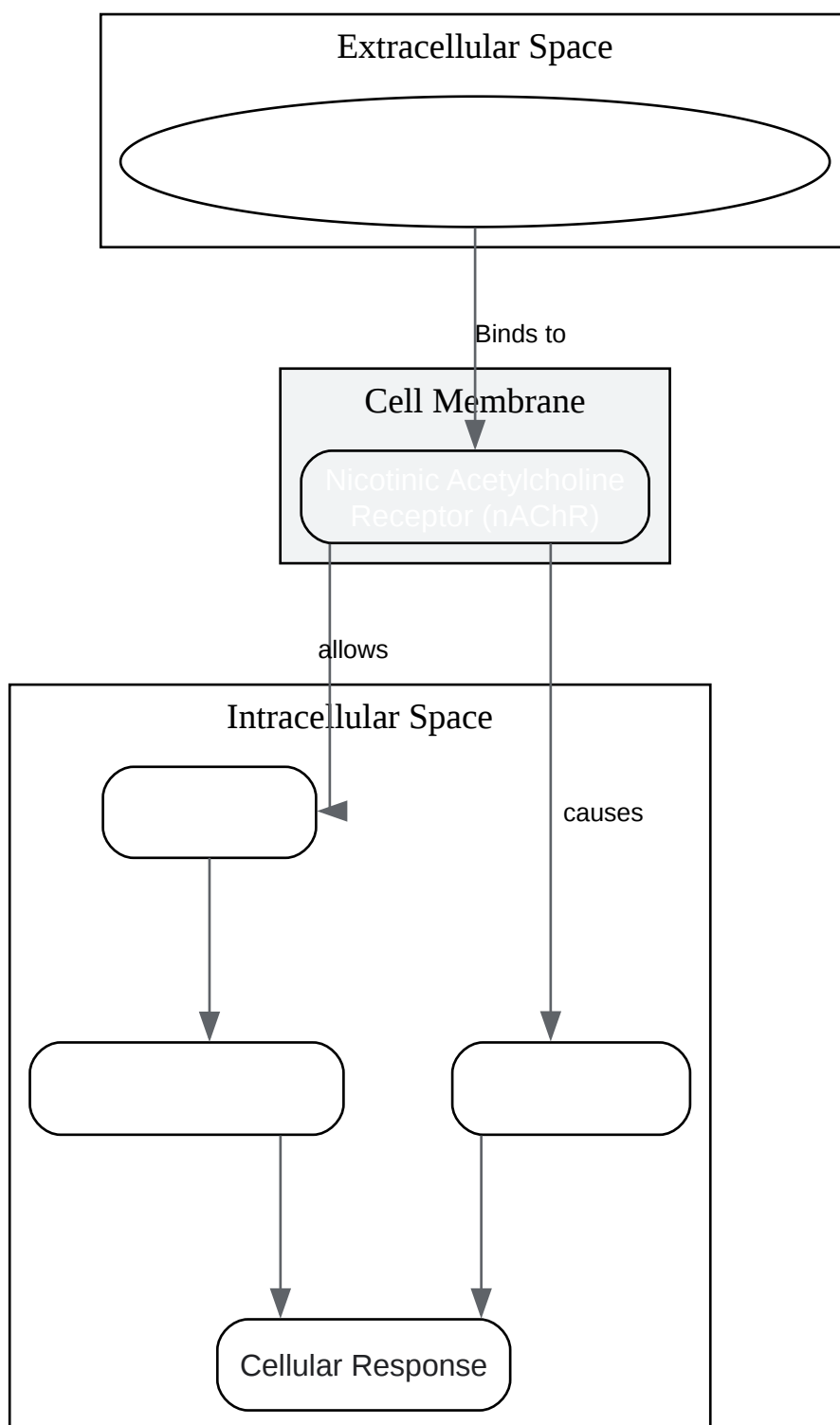
1,1-Dimethyl-4-acetylpiperazinium iodide is an agonist of nicotinic acetylcholine receptors (nAChRs).[2] These receptors are ligand-gated ion channels that are crucial for synaptic transmission in the central and peripheral nervous systems.[5]

Nicotinic Acetylcholine Receptor Activation

Upon binding to nAChRs, **1,1-Dimethyl-4-acetylpiperazinium iodide** induces a conformational change in the receptor protein, leading to the opening of the ion channel.[2] This allows for the influx of cations, primarily Na^+ and Ca^{2+} , resulting in the depolarization of the cell membrane.[2] The influx of calcium can also trigger various intracellular signaling cascades.

While the specific subtype selectivity of **1,1-Dimethyl-4-acetylpiperazinium iodide** is not extensively documented, nAChR agonists generally exhibit varying affinities for different receptor subtypes, such as the $\alpha 4\beta 2$ and $\alpha 7$ subtypes, which are abundant in the central nervous system.[5] The pharmacological effects of this compound are dependent on which nAChR subtypes it preferentially activates.[1]

Signaling Pathway



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Caption: Proposed signaling pathway of **1,1-Dimethyl-4-acetylpiperazinium iodide**.

Conclusion

1,1-Dimethyl-4-acetylpiperazinium iodide is a valuable research tool for investigating the function of nicotinic acetylcholine receptors. Its well-defined chemical structure and agonistic properties make it suitable for a range of in vitro and in vivo studies. The provided synthesis protocol offers a clear pathway for its preparation. Further research is warranted to fully elucidate its receptor subtype selectivity and the specific downstream signaling pathways it modulates, which will enhance its utility in the development of novel therapeutics targeting the cholinergic system.

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